

Application Notes: Preparing Dhfr-IN-15 Stock Solution in DMSO

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Compound of Interest

Compound Name: Dhfr-IN-15

Cat. No.: B12380812

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Introduction

Dhfr-IN-15 is a potent inhibitor of dihydrofolate reductase (DHFR), an essential enzyme in the folate metabolic pathway.[1] DHFR catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF), a crucial cofactor for the synthesis of purines, thymidylate, and certain amino acids like methionine and glycine.[2][3] By blocking this enzymatic activity, DHFR inhibitors deplete the cellular pool of THF, which in turn disrupts DNA synthesis and repair, ultimately leading to the cessation of cell growth and proliferation.[4] This mechanism makes DHFR a significant target for the development of therapeutic agents against cancer and various infectious diseases.[4][5]

These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **Dhfr-IN-15** in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the integrity, stability, and reliable performance of the compound in downstream experimental assays.

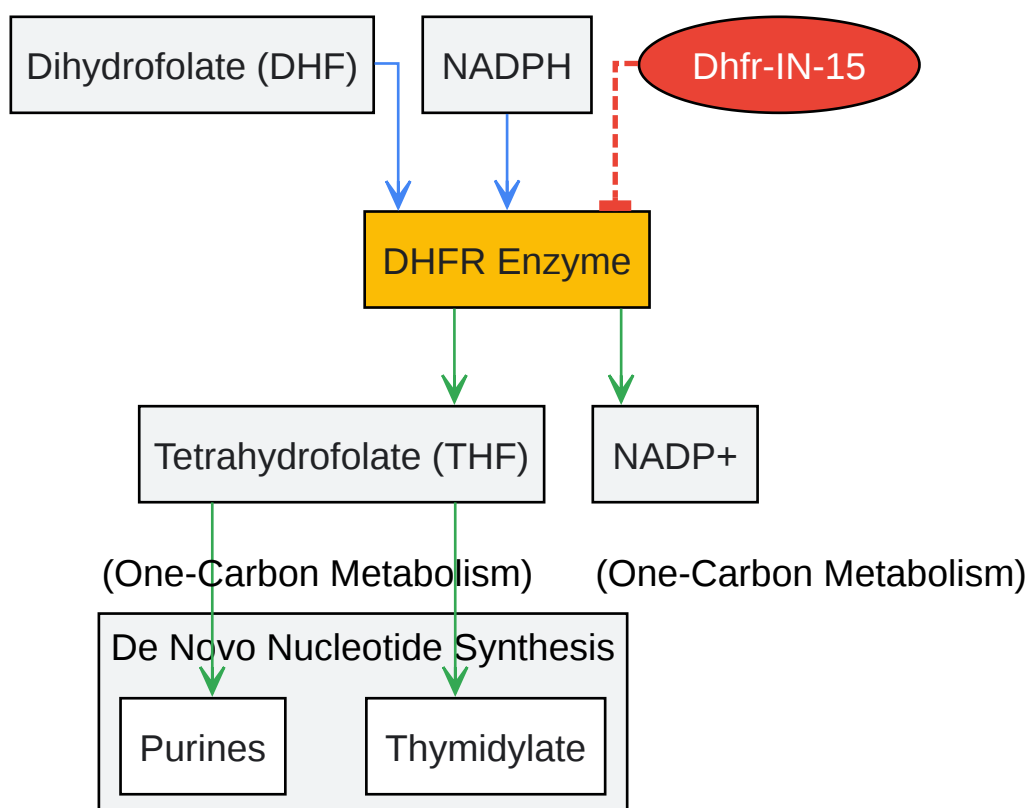
Compound Data and Properties

Quantitative data for **Dhfr-IN-15** is summarized in the table below. This information is critical for accurate preparation of stock solutions.

Property	Value	Reference
Compound Name	Dhfr-IN-15	[1]
Target	Dihydrofolate Reductase (DHFR)	[1]
Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in Solvent)	-80°C for up to 1 year	[1]

DHFR Signaling Pathway and Inhibition

The following diagram illustrates the role of DHFR in the folate pathway and the mechanism of inhibition by **Dhfr-IN-15**.



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Caption: Inhibition of the DHFR enzyme by **Dhfr-IN-15** blocks THF synthesis.

Experimental Protocol: Preparation of a 40 mg/mL Stock Solution

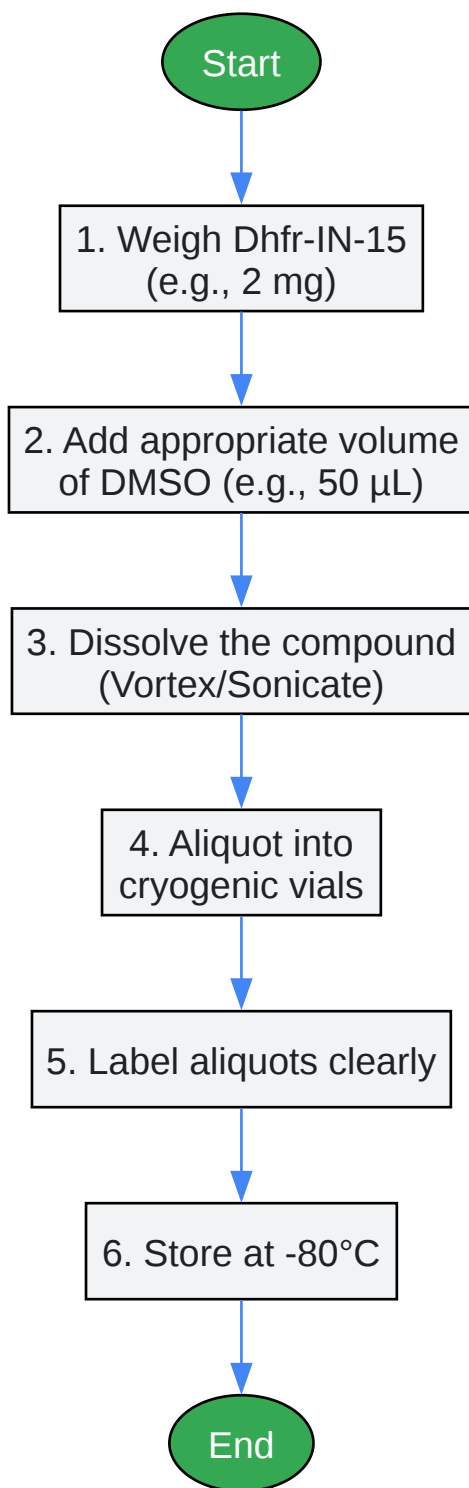
This protocol details the steps to prepare a high-concentration stock solution of **Dhfr-IN-15**.

Materials and Equipment

- **Dhfr-IN-15** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or cryogenic vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol Workflow

The diagram below outlines the workflow for preparing the **Dhfr-IN-15** stock solution.



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References

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- 2. Molecular aspects and mechanism of action of dihydrofolate reductase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Dihydrofolate reductase - Wikipedia [en.wikipedia.org]
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